

A Comparative Guide to Certified Reference Materials for Bisphenol Analysis

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Compound of Interest

Compound Name: 2,2'-Bis(hydroxyphenyl)methane-d₄

Cat. No.: B15556488

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In the scientific pursuit of accuracy and reliability, particularly in the analysis of endocrine-disrupting compounds like bisphenols, the use of Certified Reference Materials (CRMs) is paramount. This guide provides a comprehensive comparison of commercially available CRMs for various bisphenols, offering researchers, scientists, and drug development professionals a valuable resource for selecting the most appropriate standards for their analytical needs. The information presented herein is compiled from publicly available data from leading CRM producers and relevant scientific literature.

Comparison of Bisphenol Certified Reference Materials

The selection of a suitable CRM is critical for ensuring the traceability and comparability of analytical results. The following tables summarize the key characteristics of several commercially available bisphenol CRMs.

Table 1: Certified Reference Materials for Bisphenol A (BPA)

Producer	Product Code/Name	Format	Certified Value (Purity or Concentration)	Expanded Uncertainty (k=2)	Analytical Method(s) Used for Certification
Sigma-Aldrich (TraceCERT®)	42088	Neat	Mass Fraction: 99.9%	0.2%	Quantitative NMR (qNMR)
National Research Council Canada (NRC)	BPAN-1	Neat (30 mg)	Mass Fraction of BPA	Value specified on Certificate of Analysis[1]	Information on Certificate of Analysis[1]
AccuStandard	BPA-A-N	Neat (50 mg)	Not Specified	Not Specified	17034 Class Certified Reference Material[1]
AccuStandard	M-1626-01S	1000 µg/mL in Methanol	1000 µg/mL	Not Specified	17034 Class Certified Reference Material[2]
CPAChem	P874440	1000 µg/mL in Methanol	1000 µg/mL	Value specified on Certificate of Analysis	ISO 17034, ISO/IEC 17025, ISO 9001 Certified[3]

Table 2: Certified Reference Materials for Other Bisphenols

Bisphenol	Producer	Product Code/Name	Format	Certified Value (Purity or Concentration)	Expanded Uncertainty (k=2)
Bisphenol S (BPS)	Dr. Ehrenstorfer (LGC)	DRE-C10655940	Neat (100 mg)	Value specified on Certificate of Analysis	Value specified on Certificate of Analysis
Bisphenol F (BPF)	Dr. Ehrenstorfer (LGC)	DRE-C10655800	Neat	Value specified on Certificate of Analysis	Value specified on Certificate of Analysis
Bisphenol AF (BPAF)	AccuStandard	BPA-AF-S	10 mg/mL in Methanol	10 mg/mL	Not Specified
Bisphenol B (BPB)	AccuStandard	BPA-B-S	10 mg/mL in Methanol	10 mg/mL	Not Specified
Bisphenol AP (BPAP)	Dr. Ehrenstorfer (LGC)	DRE-C10655640	Neat (100 mg)	Value specified on Certificate of Analysis	Value specified on Certificate of Analysis

Table 3: Mixed Bisphenol Certified Reference Material

Producer	Product Code	Analytes	Format	Certified Value (µg/mL)	Expanded Uncertainty (k=2, %)
NIM	GBW08758	Bisphenol A, Bisphenol F, Bisphenol S	Methanol Solution	100.0 (for each)	1.6 (BPA), 2.2 (BPF), 2.2 (BPS)[4]

Experimental Protocols for CRM Development

The development and certification of CRMs follow rigorous and internationally recognized protocols, primarily outlined in ISO 17034 and ISO Guide 35.[5][6] These protocols ensure the material's homogeneity, stability, and the metrological traceability of its certified value.

Characterization and Purity Assessment

The certified value of a pure substance CRM is typically its purity, determined using a mass balance approach or a direct method like quantitative NMR (qNMR).

Mass Balance Method: This approach involves the summation of all identified impurities and subtracting this total from 100%. The purity (P) is calculated as:

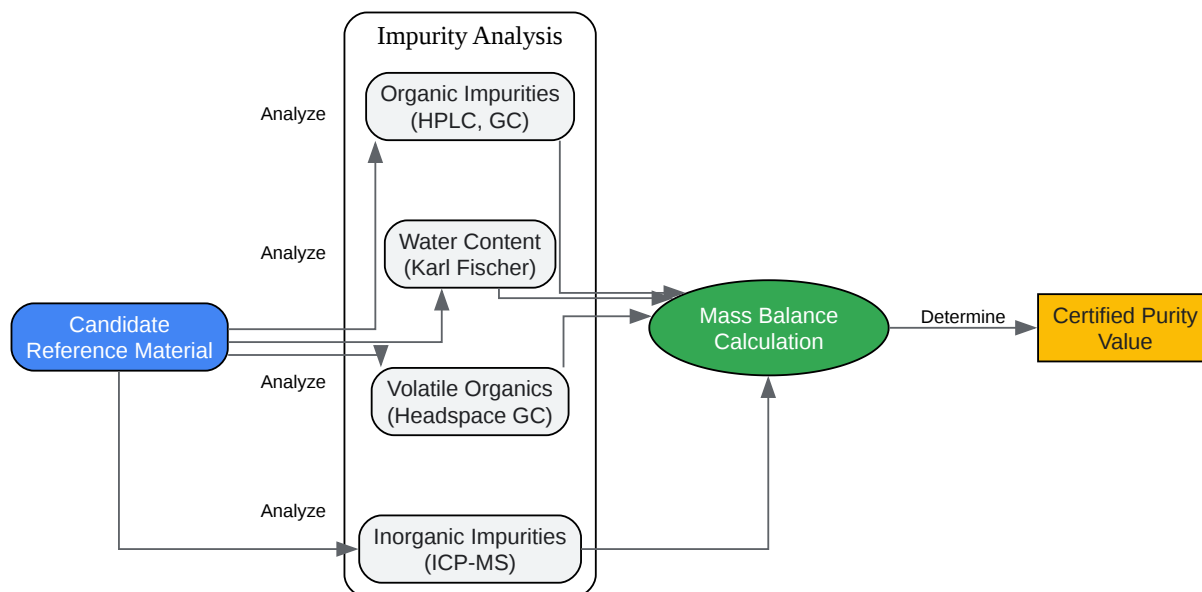
$$P = (100 - \Sigma \text{Impurities}) \%$$

Impurities are quantified using various analytical techniques:

- **Organic Impurities:** High-Performance Liquid Chromatography (HPLC) with a universal detector like a Charged Aerosol Detector (CAD) or Mass Spectrometry (MS), and Gas Chromatography (GC) with a Flame Ionization Detector (FID) or MS.
- **Water Content:** Karl Fischer titration is the most common method.[4]
- **Volatile Organic Compounds:** Headspace GC is often employed.[4]
- **Inorganic Impurities:** Inductively Coupled Plasma Mass Spectrometry (ICP-MS) or Atomic Absorption Spectrometry (AAS) are used to determine the content of inorganic contaminants.[4]

Quantitative NMR (qNMR) Method: qNMR is a primary ratio method that allows for the direct determination of a compound's purity without the need for a specific reference standard of the same compound. The purity is determined by comparing the integral of a specific signal from the analyte with the integral of a signal from a certified internal standard of known purity.

Diagram: Workflow for CRM Characterization using Mass Balance



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Caption: Workflow for CRM purity assessment using the mass balance method.

Homogeneity Study

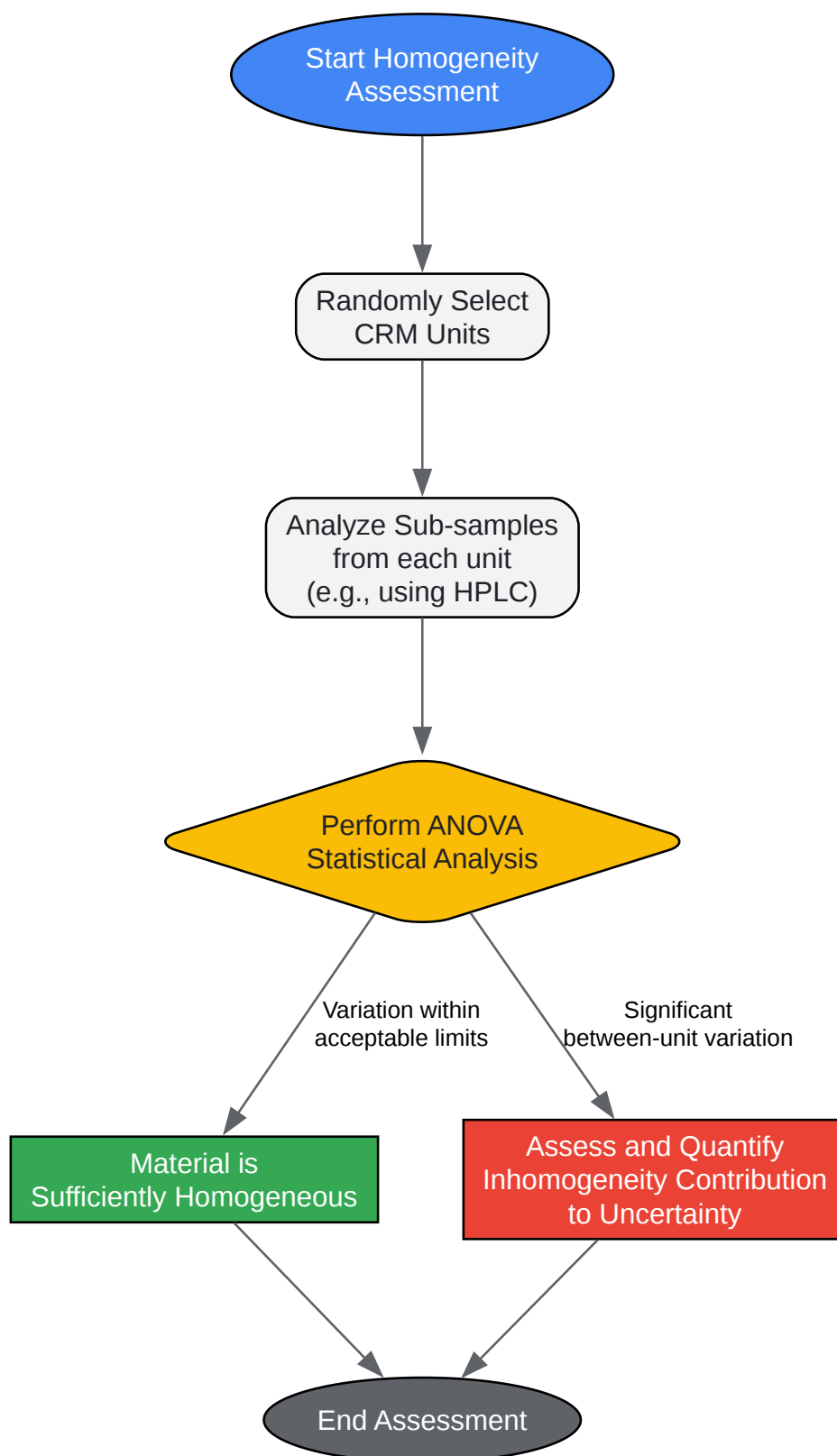
A homogeneity study is crucial to ensure that the property value is uniform across all units of the CRM batch.^{[7][8]} This is typically assessed by analyzing a representative number of units, selected randomly from the batch.

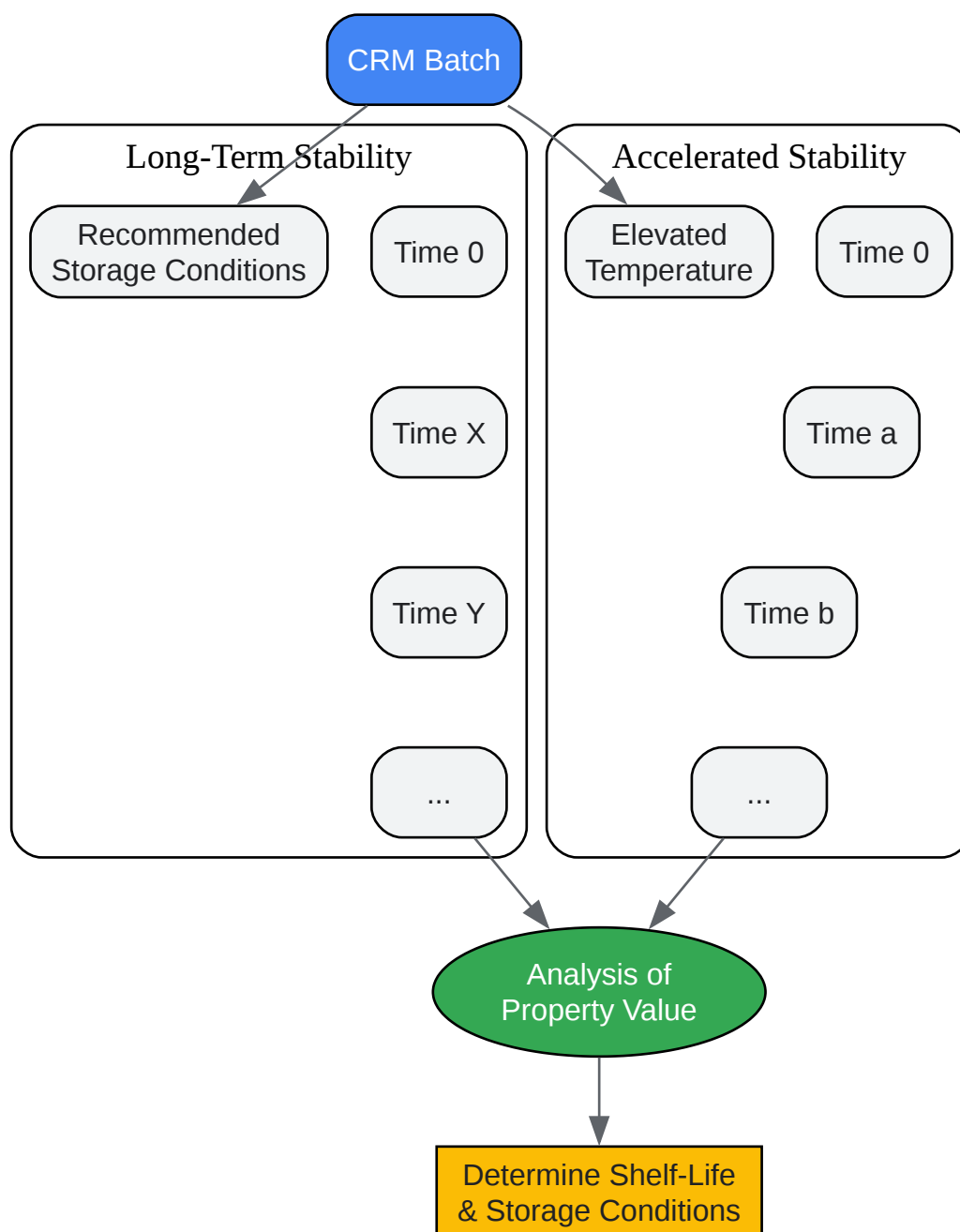
Protocol for Homogeneity Testing using HPLC:

- Sampling: Randomly select a statistically relevant number of units from the CRM batch (e.g., 10-15 units).
- Sample Preparation: From each selected unit, prepare at least two independent sub-samples.

- Analysis: Analyze the sub-samples under repeatability conditions using a validated and high-precision analytical method, such as HPLC.
- Statistical Analysis: The data is evaluated using analysis of variance (ANOVA) to determine the between-unit and within-unit variation. The between-unit standard deviation is a component of the overall uncertainty of the certified value.

Diagram: Logic for Homogeneity Assessment





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